

# Fenoxycarb: A Versatile Tool for Probing Insect Developmental Biology

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## Compound of Interest

Compound Name: Fenoxycarb

Cat. No.: B1672525

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**Fenoxycarb**, a carbamate insecticide, serves as a potent and specific juvenile hormone analog (JHA), making it an invaluable research tool in the field of insect developmental biology. Its ability to mimic the action of juvenile hormone (JH) allows for the targeted disruption of key developmental processes, primarily metamorphosis and reproduction. By binding to the juvenile hormone receptor, Methoprene-tolerant (Met), **fenoxycarb** effectively prevents the decline in JH titer necessary for the transition from larval to pupal and adult stages, leading to a range of observable and quantifiable developmental abnormalities.<sup>[1][2][3][4]</sup> These characteristics enable researchers to dissect the intricate signaling pathways governing insect development, investigate the molecular basis of metamorphosis, and explore novel strategies for insect pest management.

## Quantitative Effects of Fenoxycarb on Insect Development

The following tables summarize the quantitative effects of **fenoxycarb** on various insect species, providing a comparative overview of its biological activity.

Table 1: Lethal and Sublethal Concentrations of **Fenoxycarb**

Insect Species	Larval Instar	Exposure Time	LC10 (mg/L)	LC25 (mg/L)	LC50 (mg/L)	Reference
Plutella xylostella	3rd	96 h	21.58	43.25	93.92	[5]
Phenacoccus solenopsis	1st	3 days	0.17 (ppm)	-	10.02 (ppm)	
Phenacoccus solenopsis	1st	7 days	0.08 (ppm)	-	0.39 (ppm)	

Table 2: Effects of **Fenoxycarb** on Developmental Duration

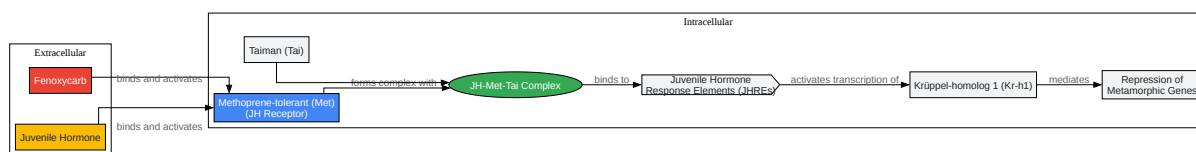
Insect Species	Developmental Stage	Fenoxycarb Concentration	Developmental Delay (days)	Reference
Chrysoperla rufilabris	Egg to Adult	0.1 - 10.0 mg/L	3.2 - 4.6	
Chrysoperla rufilabris	1st Instar to Adult	0.1 - 10.0 mg/L	2.3 - 3.0	
Chrysoperla rufilabris	2nd Instar to Adult	0.1 - 10.0 mg/L	2.1 - 2.8	
Chrysoperla rufilabris	3rd Instar to Adult	0.1 - 10.0 mg/L	4.6 - 7.5	
Plutella xylostella	Embryonic	21.58 mg/L (LC10)	2.88	
Plutella xylostella	Embryonic	43.25 mg/L (LC25)	3.21	

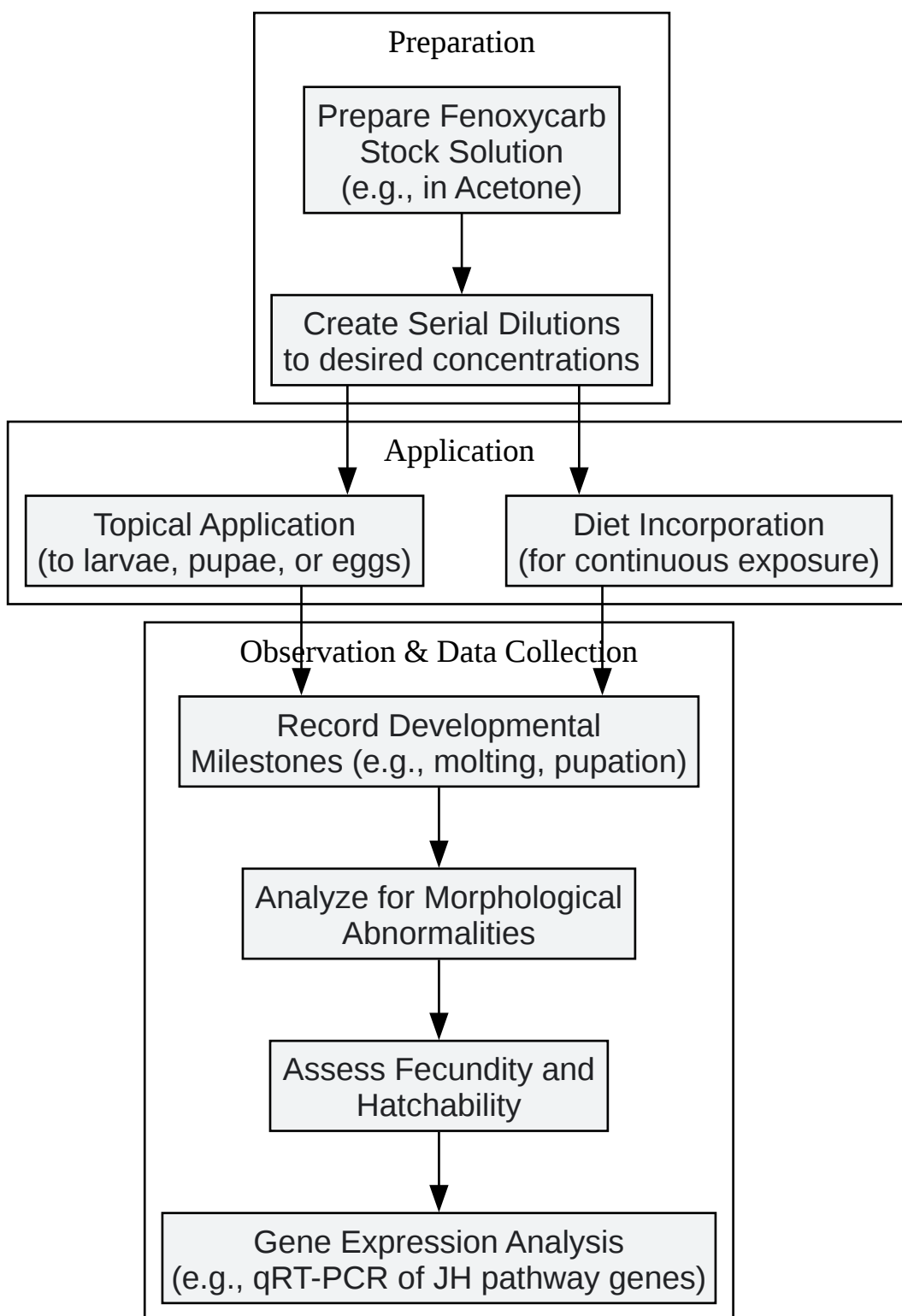
Table 3: Impact of **Fenoxycarb** on Insect Reproduction

Insect Species	Parameter	Fenoxycarb Concentration	Effect	Reference
Plutella xylostella	Fecundity (eggs/female)	21.58 mg/L (LC10)	Reduction from 169.40 (control) to 71.06	
Plutella xylostella	Fecundity (eggs/female)	43.25 mg/L (LC25)	Reduction from 169.40 (control) to 40.60	
Spodoptera mauritia	Fecundity (eggs/female)	LD10	Reduction from 720 (control) to 589	
Spodoptera mauritia	Fecundity (eggs/female)	LD25	Reduction from 720 (control) to 361	
Bactrocera zonata	Fecundity Reduction (%)	Not specified	~34.8%	
Bactrocera zonata	Hatchability Reduction (%)	Not specified	~67.3%	

## Key Signaling Pathways and Experimental Workflows

Visualizing the molecular pathways affected by **fenoxycarb** and the experimental procedures for its use is crucial for understanding its application as a research tool.





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